

An In-depth Technical Guide to the Stereochemistry of Galactonolactone Isomers

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Compound of Interest

Compound Name: Galactonolactone

Cat. No.: B1212098

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stereochemistry of **galactonolactone** isomers, focusing on their chemical properties, synthesis, and biological significance. The information presented is intended to serve as a valuable resource for researchers and professionals involved in carbohydrate chemistry, drug discovery, and development.

Introduction to Galactonolactone Isomers

Galactonolactones are cyclic esters of galactonic acid, a sugar acid derived from galactose. These compounds exist as various stereoisomers, with the most common being the D- and L- enantiomers of galactono-1,4-lactone (also known as γ -**galactonolactone**) and galactono-1,5-lactone (or δ -**galactonolactone**). The stereochemical configuration of these isomers plays a crucial role in their physical properties and biological activities.

D-galactono-1,4-lactone is an intermediate in the catabolism of galactose, while its enantiomer, L-galactono-1,4-lactone, is a key precursor in the biosynthesis of L-ascorbic acid (Vitamin C) in plants. The subtle differences in the spatial arrangement of their hydroxyl groups significantly impact their interaction with enzymes and other biological molecules, making a thorough understanding of their stereochemistry essential for various scientific applications.

Physicochemical Properties of Galactonolactone Isomers

The stereoisomerism of **galactonolactones** directly influences their physicochemical properties. A summary of the key quantitative data for the D- and L-isomers of galactono-1,4-lactone is presented in the table below, highlighting the impact of their enantiomeric relationship.

Property	D-Galactono-1,4-lactone	L-Galactono-1,4-lactone
Molecular Formula	C ₆ H ₁₀ O ₆	C ₆ H ₁₀ O ₆
Molecular Weight	178.14 g/mol [1][2]	178.14 g/mol [3]
Melting Point	133-137 °C[1][4]	134 °C[3]
Specific Optical Rotation	-76.5° (c=1, H ₂ O)	+78.0 ± 3.0° (c=1, H ₂ O)[3]

Note: The opposite signs of the specific optical rotation for the D- and L-isomers are characteristic of enantiomers, indicating they rotate plane-polarized light in equal but opposite directions.

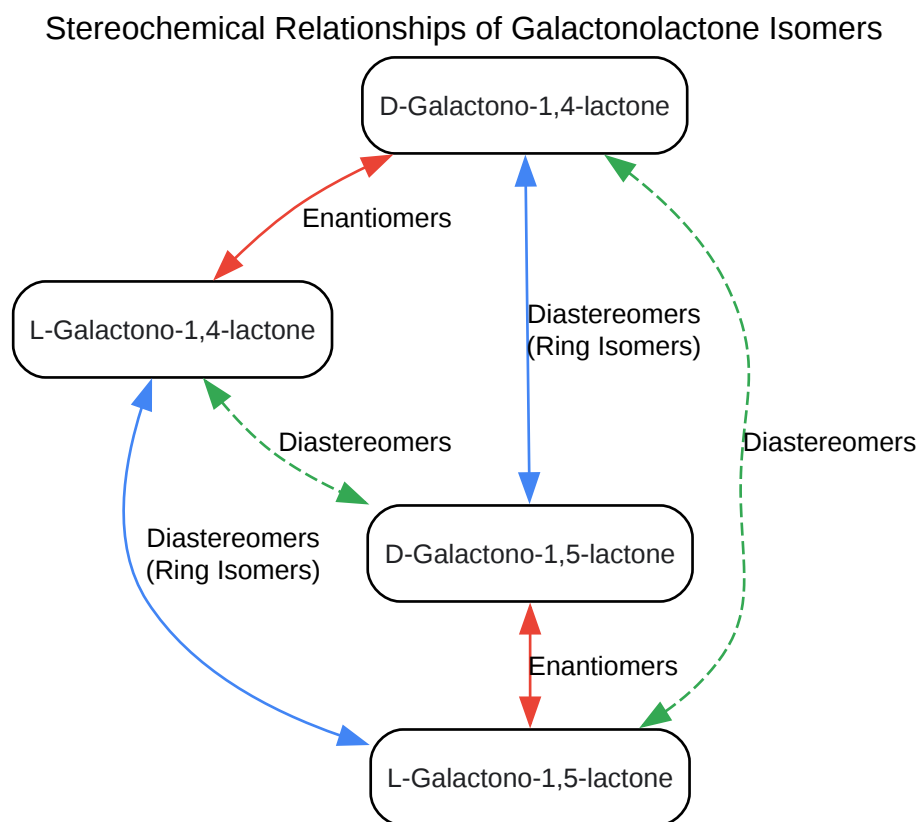
Stereochemical Relationships and Interconversion

The primary stereoisomers of **galactonolactone** are the D- and L-enantiomers of the 1,4-lactone and 1,5-lactone forms.

- **Enantiomers:** D-galactono-1,4-lactone and L-galactono-1,4-lactone are non-superimposable mirror images of each other. This is also true for the D- and L-forms of the 1,5-lactone.
- **Diastereomers:** D-galactono-1,4-lactone and D-galactono-1,5-lactone are diastereomers. They are stereoisomers that are not mirror images of each other. The same relationship exists between the L-isomers of the 1,4- and 1,5-lactones.

In solution, the 1,4- (γ-lactone) and 1,5- (δ-lactone) forms can interconvert, with the five-membered γ-lactone generally being the more thermodynamically stable form. This equilibrium is influenced by factors such as solvent and temperature.

The diagram below illustrates the stereochemical relationships between the common isomers of **galactonolactone**.



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Stereochemical relationships of **galactonolactone** isomers.

Biological Significance and Signaling Pathways

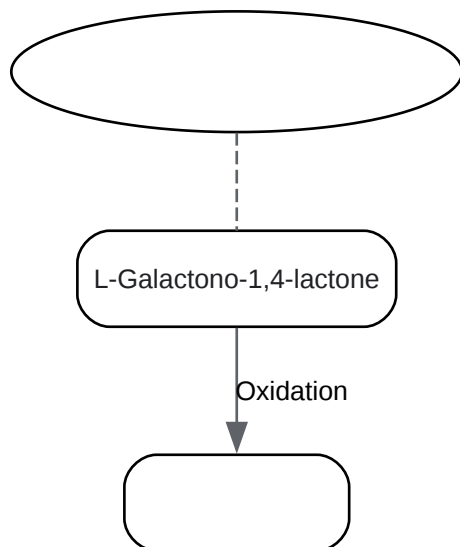
The stereochemistry of **galactonolactone** isomers is of paramount importance in biological systems. Enzymes often exhibit a high degree of stereospecificity, meaning they will only interact with one specific enantiomer of a substrate.

L-Ascorbic Acid (Vitamin C) Biosynthesis

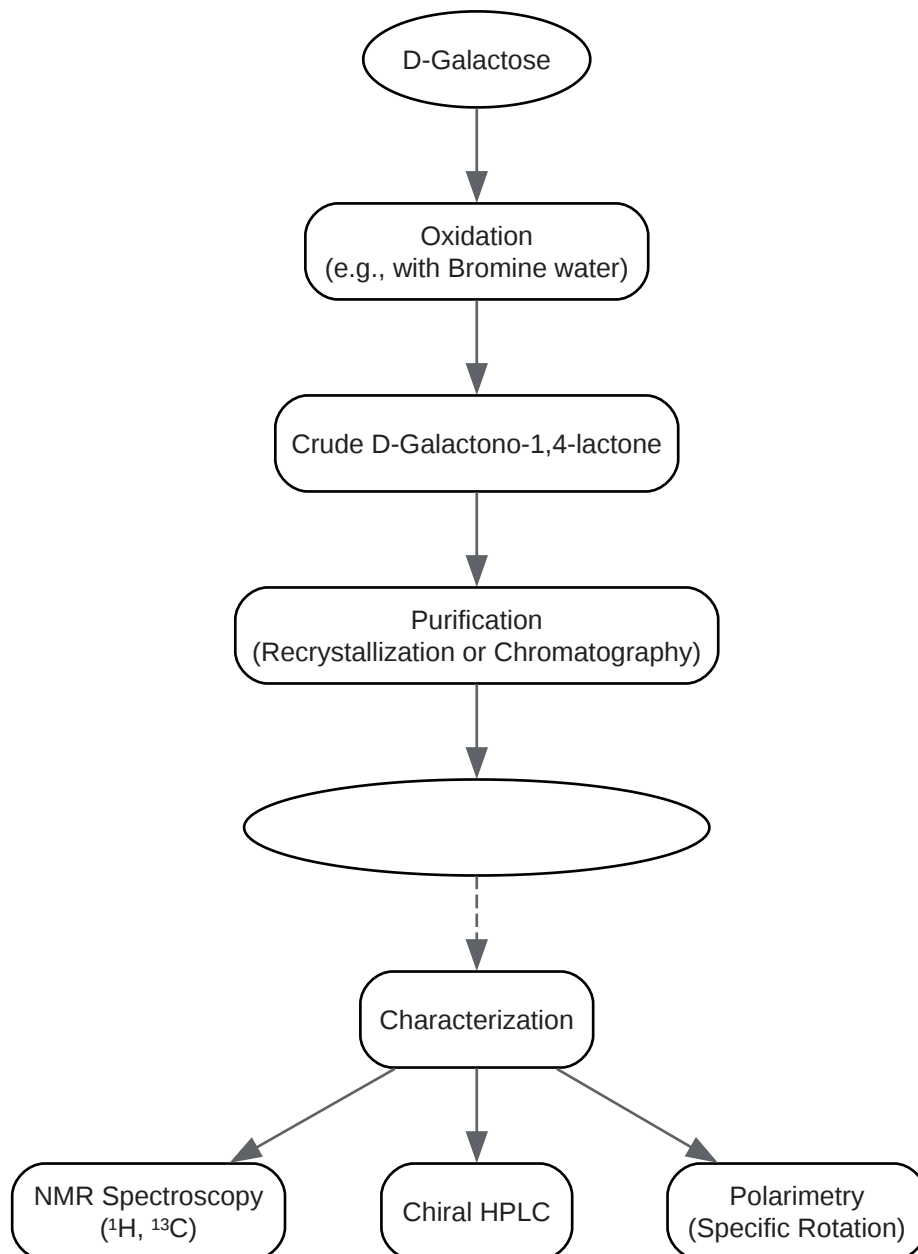
In plants, L-galactono-1,4-lactone is the direct precursor to L-ascorbic acid. The final step in this pathway is the oxidation of L-galactono-1,4-lactone, catalyzed by the mitochondrial enzyme L-galactono-1,4-lactone dehydrogenase.

The following diagram illustrates the final stage of the L-ascorbic acid biosynthesis pathway in plants.

Final Step of L-Ascorbic Acid Biosynthesis in Plants



Experimental Workflow for D-Galactono-1,4-lactone



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